

Predicted Physicochemical Properties of 15-Methyltetracosanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: 15-Methyltetracosanoyl-CoA

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Introduction

15-Methyltetracosanoyl-CoA is a long-chain branched fatty acyl-CoA. Such molecules are key metabolic intermediates in various biological pathways and are of increasing interest in the study of metabolic disorders and as potential biomarkers. Understanding the physicochemical properties of **15-Methyltetracosanoyl-CoA** is fundamental for developing analytical methods, understanding its biological transport and interactions, and for its potential synthesis and use in research. This technical guide provides a summary of the predicted physicochemical properties of **15-Methyltetracosanoyl-CoA**, outlines relevant experimental protocols for its analysis, and illustrates its metabolic context.

Predicted Physicochemical Properties

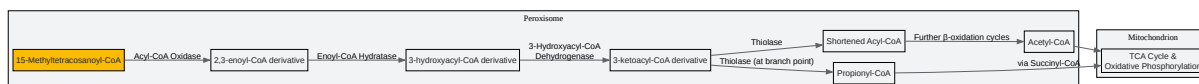
The physicochemical properties of **15-Methyltetracosanoyl-CoA** have been predicted using computational models due to the limited availability of experimental data for this specific molecule. These predictions provide valuable estimates for researchers. The data is summarized in the table below.

Property	Predicted Value
Molecular Formula	C ₄₆ H ₈₄ N ₇ O ₁₇ P ₃ S
Molecular Weight	1130.18 g/mol
logP (Octanol-Water Partition Coefficient)	8.5 - 9.5
Aqueous Solubility	Very low (predicted to be in the order of ng/L to µg/L)
pKa (most acidic)	~0.9 (phosphate group)
pKa (most basic)	~4.0 (adenine moiety)
Melting Point	Not available
Boiling Point	Not available

Metabolic Context of Branched-Chain Fatty Acyl-CoAs

Very long-chain and branched-chain fatty acids are primarily metabolized through peroxisomal β -oxidation.^{[1][2][3]} Unlike the β -oxidation of straight-chain fatty acids in the mitochondria, the presence of a methyl branch requires specific enzymatic machinery. The degradation of **15-Methyltetracosanoyl-CoA** is expected to proceed through a series of α - and/or β -oxidation steps within the peroxisome to shorten the carbon chain before the resulting products are further metabolized in the mitochondria.^[4]

The diagram below illustrates a generalized pathway for the initial steps of peroxisomal β -oxidation of a branched-chain fatty acyl-CoA.



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Caption: Generalized pathway of peroxisomal β -oxidation of a branched-chain fatty acyl-CoA.

Experimental Protocols

The analysis of long-chain fatty acyl-CoAs such as **15-Methyltetracosanoyl-CoA** typically involves extraction from a biological matrix followed by sensitive analytical techniques like liquid chromatography-mass spectrometry (LC-MS). The following is a generalized protocol that can be adapted for the analysis of **15-Methyltetracosanoyl-CoA**.

Sample Preparation and Extraction

This protocol is a general guideline and may require optimization based on the specific sample matrix.

- Objective: To extract long-chain fatty acyl-CoAs from tissues or cells while minimizing degradation.
- Materials:
 - Homogenization buffer (e.g., potassium phosphate buffer with protease inhibitors)
 - Organic solvent (e.g., acetonitrile, methanol, or isopropanol)
 - Internal standard (e.g., a C17:0 or other odd-chain fatty acyl-CoA)
 - Solid-phase extraction (SPE) cartridges (e.g., C18)

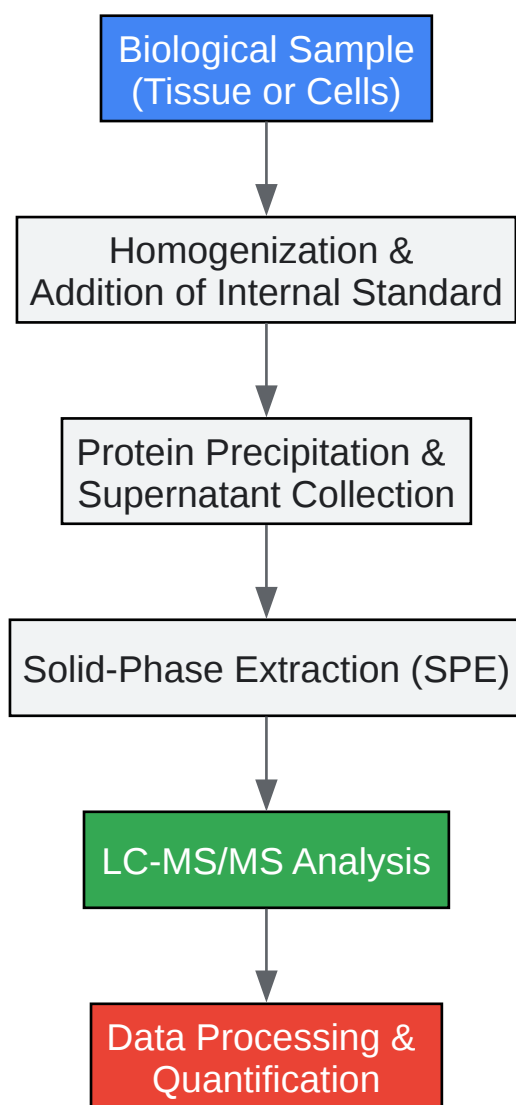
- Procedure:
 - Homogenize the tissue or cell pellet in ice-cold homogenization buffer.
 - Add an internal standard to the homogenate.
 - Precipitate proteins by adding an equal volume of cold organic solvent.
 - Centrifuge to pellet the precipitated proteins.
 - Collect the supernatant containing the acyl-CoAs.
 - For further purification and concentration, pass the supernatant through a pre-conditioned SPE cartridge.
 - Wash the cartridge to remove interfering substances.
 - Elute the acyl-CoAs with an appropriate solvent mixture (e.g., methanol with a small percentage of ammonium hydroxide).
 - Dry the eluate under a stream of nitrogen and reconstitute in a suitable solvent for LC-MS analysis.

LC-MS/MS Analysis

- Objective: To separate and quantify **15-Methyltetracosanoyl-CoA**.
- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer.
- Chromatographic Conditions (Example):
 - Column: C18 reversed-phase column suitable for high pH conditions.
 - Mobile Phase A: Ammonium hydroxide in water.
 - Mobile Phase B: Acetonitrile.

- Gradient: A gradient from a lower to a higher percentage of Mobile Phase B is typically used to elute the long-chain acyl-CoAs.
- Flow Rate: Dependent on the column dimensions.
- Column Temperature: Maintained at a constant temperature (e.g., 40-50 °C).
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for **15-Methyltetracosanoyl-CoA** and the internal standard would need to be determined. A common neutral loss of 507 Da is often observed for acyl-CoAs.

The workflow for the analysis of **15-Methyltetracosanoyl-CoA** is depicted in the diagram below.



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Caption: General experimental workflow for the analysis of **15-Methyltetracosanoyl-CoA**.

Conclusion

This technical guide provides an overview of the predicted physicochemical properties of **15-Methyltetracosanoyl-CoA**, its metabolic context, and general methodologies for its analysis. The provided data and protocols serve as a valuable resource for researchers and scientists in the fields of metabolomics, lipidomics, and drug development, facilitating further investigation into the biological roles of this and other branched-chain fatty acyl-CoAs. The continued development of analytical techniques and computational models will further enhance our understanding of these complex lipids.

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References

- 1. Very-Long-Chain and Branched-Chain Fatty Acyl-CoAs are High Affinity Ligands for the Peroxisome Proliferator-Activated Receptor α (PPAR α) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. bio.libretexts.org [bio.libretexts.org]
- 3. Beta oxidation - Wikipedia [en.wikipedia.org]
- 4. Oxidation of Branched-Chain Fatty Acids | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
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